

Application Notes and Protocols: Ethylene Carbonate in CO₂ Capture and Utilization

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Compound of Interest		
Compound Name:	Ethylene carbonate	
Cat. No.:	B133899	Get Quote

Introduction

Ethylene carbonate (EC) is a versatile cyclic carbonate that is playing an increasingly significant role in carbon capture and utilization (CCU) technologies.[1] With its high boiling point, low toxicity, and high polarity, ethylene carbonate is utilized both as a solvent for CO₂ capture and, more prominently, as a value-added chemical synthesized directly from CO₂.[2][3] This application is a cornerstone of CCU, as it provides a pathway to convert captured CO₂ into commercially valuable products, thereby creating an economic incentive for carbon mitigation efforts.[4] The synthesis of ethylene carbonate from carbon dioxide and ethylene oxide is a 100% atom-economical reaction, representing a green and efficient route for CO₂ valorization. [5] These notes provide an overview of the key applications, experimental protocols, and performance data related to ethylene carbonate in the context of CO₂ capture and utilization.

Section 1: Ethylene Carbonate for CO2 Capture

While the primary role of **ethylene carbonate** in CCU is in utilization, its properties as a polar aprotic solvent also make it a candidate for physical absorption of CO₂. The interaction between the carbonyl group in the **ethylene carbonate** molecule and CO₂ enhances its solubility.[6]

Application Note: Physical Absorption of CO2

Ethylene carbonate can be used as a physical solvent to capture CO₂ from gas streams. The process relies on the solubility of CO₂ in the solvent, which is influenced by pressure and



temperature. Higher pressures and lower temperatures favor higher CO₂ solubility.[6][7] The captured CO₂ can then be released by reducing the pressure or increasing the temperature, allowing for the regeneration of the solvent. This method is particularly considered for processes where CO₂ is present at high partial pressures.

Quantitative Data: CO2 Solubility in Ethylene Carbonate

The solubility of CO₂ in **ethylene carbonate** is a critical parameter for designing and evaluating capture processes. The following table summarizes solubility data under various conditions.

Temperature (°C)	Pressure (bar)	CO ₂ Solubility (g CO ₂ / kg EC)	Molar Ratio (mol CO ₂ / mol EC)	Reference
40	80	0.24	-	[6][8]
40	100	-	-	[6][8]
40	120	-	-	[6][8]
40	140	-	-	[6][8]
40	160	8.35	-	[6][8]
60	80	-	-	[6][8]
60	160	-	-	[6][8]
18	~1 (atmospheric)	-	0.00622	[7]
58	~1 (atmospheric)	-	0.00274	[7]

Experimental Protocol 1: Determination of CO₂ Solubility in Ethylene Carbonate

This protocol describes a method for determining the solubility of CO₂ in **ethylene carbonate** using a pressure-volume-temperature (PVT) apparatus.

Materials and Equipment:

High-pressure equilibrium chamber or view cell



- High-pressure syringe pump for CO₂ delivery
- Temperature controller (e.g., heating jacket or water bath)
- Pressure transducer
- Magnetic stirrer
- Ethylene carbonate (>98% purity)
- CO₂ (high purity)
- Vacuum pump

Procedure:

- Preparation: Accurately weigh a known amount of ethylene carbonate and load it into the equilibrium chamber.
- Degassing: Seal the chamber and use the vacuum pump to remove any dissolved air from the solvent.
- Pressurization: Heat the chamber to the desired temperature (e.g., 40 °C) and allow it to stabilize.[8]
- CO₂ Injection: Inject a known volume of CO₂ into the chamber using the high-pressure syringe pump to reach the target pressure (e.g., 80 bar).[8]
- Equilibration: Vigorously stir the mixture to facilitate the dissolution of CO₂ into the **ethylene carbonate** until the pressure inside the chamber remains constant, indicating that equilibrium has been reached.
- Measurement: Record the final equilibrium pressure and temperature. The amount of CO₂ dissolved can be calculated based on the initial and final conditions of the CO₂ in the gas phase using an appropriate equation of state.
- Data Collection: Repeat steps 4-6 for different pressures and temperatures to generate a solubility curve.[8]



Section 2: Ethylene Carbonate Synthesis via CO₂ Utilization

The most significant application of **ethylene carbonate** in CCU is its synthesis from the cycloaddition of CO₂ to ethylene oxide.[4] This reaction is highly atom-efficient and provides a direct route to convert a greenhouse gas into a valuable chemical used in lithium-ion battery electrolytes, solvents, and as a precursor for other chemicals.[1][3]

Application Note: Catalytic Synthesis of Ethylene Carbonate

The reaction between CO₂ and ethylene oxide is thermodynamically favorable but kinetically slow, necessitating the use of a catalyst to proceed at practical rates and under mild conditions. [5] A wide range of catalysts have been developed, including ammonium salts, metal complexes, functional polymers, and metal-organic frameworks (MOFs).[9][10] The choice of catalyst is crucial for achieving high conversion, selectivity, and yield.

Quantitative Data: Catalytic Performance in Ethylene Carbonate Synthesis

The table below summarizes the performance of various catalytic systems for the synthesis of **ethylene carbonate** from CO₂ and ethylene oxide.



Catal yst	Co- cataly st/Sol vent	Temp (°C)	Press ure (MPa)	Time (h)	EO Conv ersio n (%)	EC Selec tivity (%)	EC Yield (%)	TOF (h ⁻¹)	Refer ence
Zn- alkylph enolat e	Methyl ene chlorid e	120	6.0	2	80.0- 99.0	98.0- 99.0	75.5- 97.0	1150.0 -1485. 5	[11]
Zn- dithio- bis- alkylph enolat e	Methyl ene chlorid e	120	6.0	2	82.0- 96.0	93.0- 98.0	77.1- 94.1	-	[11]
Zn- phenol ate/Ion ic Liquid	-	-	-	-	32.0- 99.0	81.0- 100.0	-	891.0- 12000. 0	[12]
Amide - functio nalize d Zn- MOF	Solven t-free	40	0.1 (1 bar)	24	85->99	100	-	-	[10]
Binucl ear double - strand ed helicat es	Solven t-free	100	1.0	4	-	-	-	-	[9]



*TOF (Turnover Frequency) is reported as [mol product]/[mol Cat·hour].

Experimental Protocol 2: Synthesis of Ethylene Carbonate from CO₂ and Ethylene Oxide

This protocol details a typical lab-scale synthesis of **ethylene carbonate** in a high-pressure batch reactor.

Materials and Equipment:

- High-pressure stainless-steel autoclave (e.g., 1 L) equipped with a magnetic stirrer, temperature controller, pressure gauge, and gas inlet/outlet valves.[12]
- Ethylene oxide (EO)
- Carbon dioxide (CO₂)
- Catalyst (e.g., Zn-alkylphenolate)[11]
- Solvent (if applicable, e.g., methylene chloride)[11]
- · Gas chromatograph (GC) for product analysis

Procedure:

- Reactor Preparation: Ensure the autoclave is clean and dry. To remove air, purge the reactor
 by filling it with CO₂ to 1.0 MPa and then releasing the pressure. Repeat this step three
 times.[11][12]
- Loading Reactants: Load the required amount of catalyst and solvent (if used) into the autoclave.[11] Then, introduce a known amount of liquid ethylene oxide.
- Pressurization: Pressurize the autoclave with CO₂ to the desired reaction pressure (e.g., 6.0 MPa).[11]
- Reaction: Heat the autoclave to the target reaction temperature (e.g., 120 °C) while stirring.
 [11] Maintain these conditions for the specified reaction time (e.g., 2 hours).



- Cooling and Depressurization: After the reaction is complete, cool the autoclave to room temperature. Carefully vent the excess CO₂ pressure.
- Product Recovery: Open the reactor and collect the liquid product mixture.
- Analysis: Analyze the product mixture using gas chromatography to determine the conversion of ethylene oxide and the selectivity and yield of ethylene carbonate.
- Purification (Optional): The catalyst can be separated from the reaction mixture by passing it through a silica gel column.[11] The product can be further purified by distillation.

Section 3: Integrated CO₂ Capture and Utilization (ICCU)

ICCU systems aim to combine the CO₂ capture and conversion steps into a single, more efficient process. This approach can reduce the energy penalty associated with traditional capture methods, where captured CO₂ must be purified and re-pressurized for utilization.[13]

Application Note: Ethylene Carbonate in ICCU

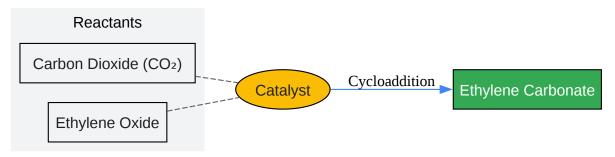
In an integrated system, a solvent can capture CO₂ from a flue gas stream, and this CO₂-rich solvent is then directly used as a feedstock for **ethylene carbonate** synthesis. For instance, a system can use a sodium glycinate solution for CO₂ absorption, with the captured CO₂ then being reacted with ethylene oxide to produce **ethylene carbonate**.[13] The exothermic nature of the **ethylene carbonate** synthesis reaction can provide heat that can be integrated back into the capture process to help regenerate the solvent, significantly reducing the overall energy requirement.[13]

Visualizations

Chemical Pathway: Synthesis of Ethylene Carbonate



Synthesis of Ethylene Carbonate from CO2 and Ethylene Oxide

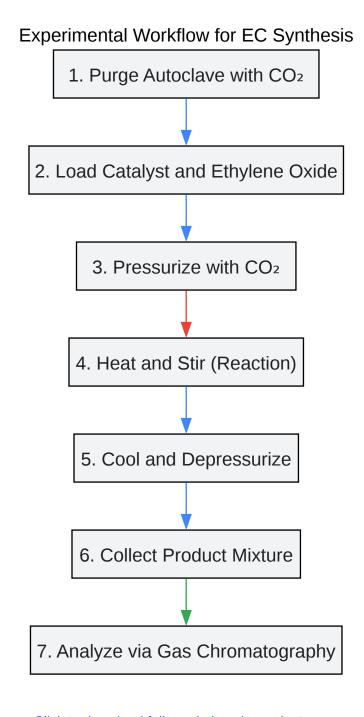


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Caption: Catalytic cycloaddition of CO2 to ethylene oxide.

Workflow: Lab-Scale Ethylene Carbonate Synthesis



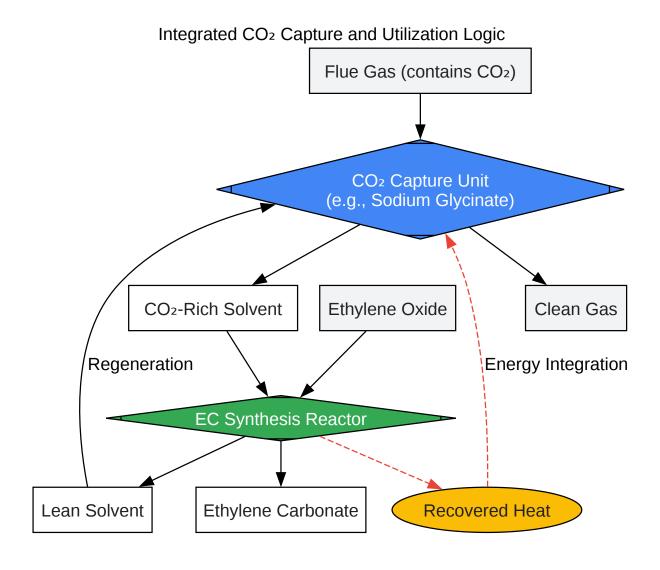


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Caption: Protocol for batch synthesis of ethylene carbonate.

Logic Diagram: Integrated CO₂ Capture and Utilization





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Caption: Conceptual flow of an integrated CCU process.

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